

Ethylene glycol monohexadecyl ether

hydrophilic-lipophilic balance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethylene glycol monohexadecyl ether*

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An In-depth Technical Guide on the Hydrophilic-Lipophilic Balance of **Ethylene Glycol Monohexadecyl Ether**

Introduction

Ethylene glycol monohexadecyl ether, a non-ionic surfactant, plays a crucial role in various scientific and industrial applications, particularly in the formulation of emulsions.[1][2][3][4] Its efficacy as an emulsifying agent, detergent, or solubilizer is fundamentally governed by its Hydrophilic-Lipophilic Balance (HLB). This guide provides a comprehensive overview of the HLB of **ethylene glycol monohexadecyl ether**, its physicochemical properties, and the methodologies for its determination, tailored for researchers, scientists, and professionals in drug development.

Ethylene glycol monohexadecyl ether is part of a broader class of surfactants known as polyethylene glycol hexadecyl ethers, with the general formula $\text{HO}(\text{C}_2\text{H}_4\text{O})_n\text{C}_{16}\text{H}_{33}$. [1][2] This guide focuses on the specific instance where 'n' equals 1, signifying a single ethylene glycol unit. This compound is also known by several synonyms, including 2-Hexadecoxyethanol and Ceteth-1.[5]

The Hydrophilic-Lipophilic Balance (HLB) System

The HLB system is an empirical scale, typically ranging from 0 to 20, that quantifies the degree of hydrophilicity or lipophilicity of a surfactant molecule.[6] A low HLB value (0-6) indicates a

more lipophilic (oil-soluble) character, making the surfactant suitable for water-in-oil (W/O) emulsions. Conversely, a high HLB value (8-18) signifies a more hydrophilic (water-soluble) nature, ideal for oil-in-water (O/W) emulsions.[6][7] The balance between the hydrophilic and lipophilic portions of the surfactant molecule is the determining factor for its function.[8]

Physicochemical and HLB Data for Ethylene Glycol Monohexadecyl Ether

The properties of **ethylene glycol monohehexadecyl ether** are summarized in the table below. The HLB value has been calculated using Griffin's method, a widely accepted theoretical approach for non-ionic surfactants.[6][8]

Property	Value
Chemical Name	2-(Hexadecyloxy)ethanol
Synonyms	Ethylene glycol monohehexadecyl ether, Ceteth-1, Hexadecyl ethyleneglycol monoether
CAS Number	2136-71-2[5][9]
Molecular Formula	C ₁₈ H ₃₈ O ₂ [5]
Molecular Weight (M)	286.5 g/mol [5]
Appearance	Off-white waxy solid[1][3]
Solubility	Soluble in water[1][3]
Melting Point	42.4-43.5 °C[9]
Boiling Point	151 °C at 1.0 Torr[9]
Calculated HLB Value	3.4

Methodologies for HLB Determination

The HLB value of a surfactant can be determined through theoretical calculations or experimental protocols.

Theoretical Calculation: Griffin's Method

For non-ionic surfactants like **ethylene glycol monohexadecyl ether**, Griffin's method (1954) is a common approach for calculating the HLB value.[\[6\]](#)

Experimental Protocol:

- Identify the Hydrophilic Portion: For **ethylene glycol monohexadecyl ether** ($C_{16}H_{33}OCH_2CH_2OH$), the hydrophilic part is the ethylene glycol group ($-OCH_2CH_2OH$).
- Calculate the Molecular Mass of the Hydrophilic Portion (Mh):
 - $Mh = (2 * \text{Atomic Mass of C}) + (5 * \text{Atomic Mass of H}) + (2 * \text{Atomic Mass of O})$
 - $Mh = (2 * 12.01) + (5 * 1.01) + (2 * 16.00) = 24.02 + 5.05 + 32.00 = 61.07 \text{ g/mol}$.
- Determine the Total Molecular Mass of the Molecule (M): The total molecular weight is 286.5 g/mol .[\[5\]](#)
- Apply Griffin's Formula: The formula is $HLB = 20 * (Mh / M)$.[\[6\]](#)
 - $HLB = 20 * (61.07 / 286.5)$
 - $HLB \approx 4.26$

Note: Discrepancies between calculated and experimentally determined HLB values can occur.

Experimental Determination of Required HLB

This protocol determines the optimal HLB required to emulsify a specific oil phase, which is a critical step in formulation development. It involves creating a series of emulsions with varying HLB values by blending two surfactants with known HLBs (one high, one low) and observing the stability of the resulting emulsions.[\[10\]](#)[\[11\]](#)

Experimental Protocol:

- Select Surfactants: Choose two non-ionic surfactants with known HLB values that bracket the expected required HLB of the oil phase. For instance, Surfactant A (e.g., Span 80, HLB =

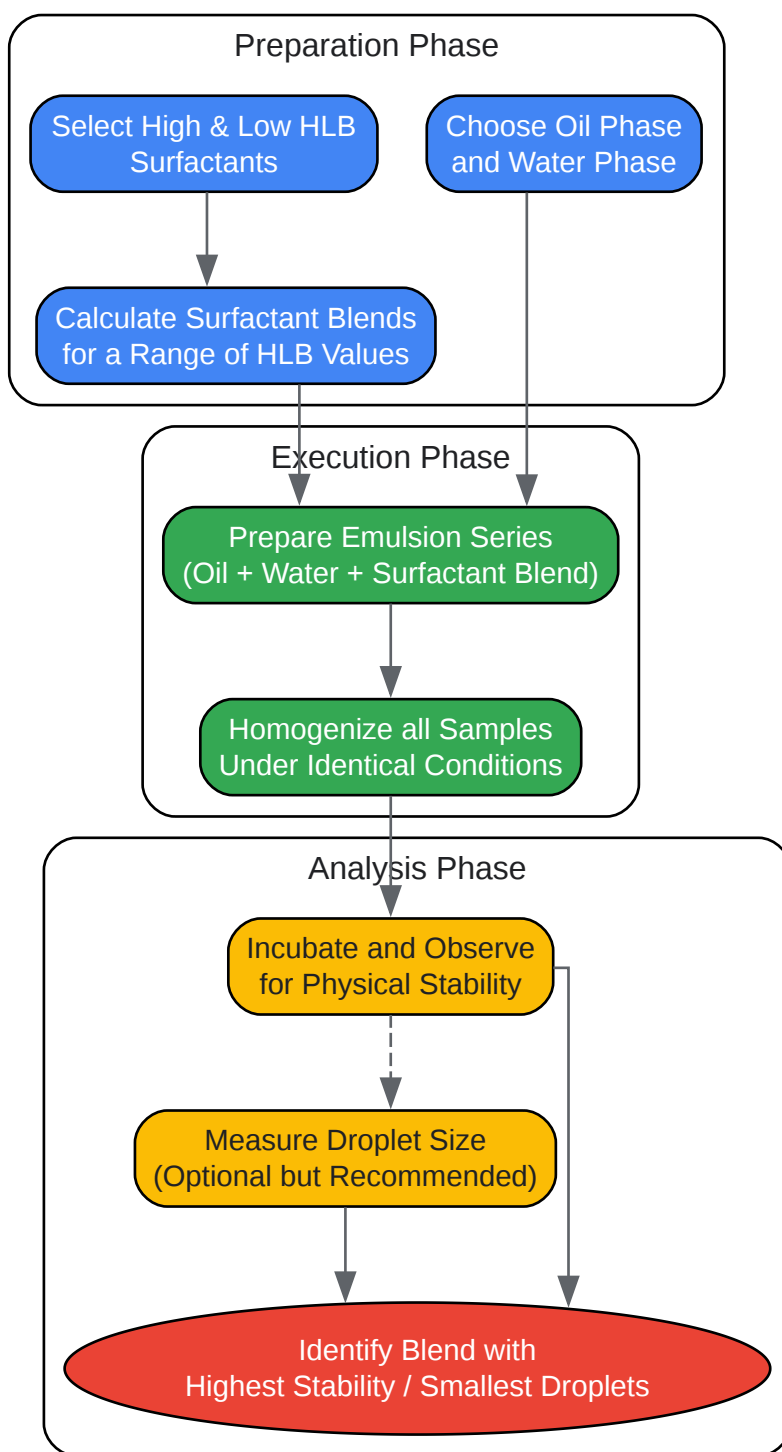
4.3) and Surfactant B (e.g., Tween 80, HLB = 15.0).

- Prepare Surfactant Blends: Create a series of surfactant blends with varying HLB values. The HLB of the blend is the weighted average of the individual surfactant HLBs.
 - Formula: $HLB_{blend} = (Fraction_A * HLB_A) + (Fraction_B * HLB_B)$
- Prepare Emulsions: For each surfactant blend, prepare an emulsion with the oil phase and aqueous phase at the desired ratio (e.g., 5% surfactant blend, 30% oil, 65% water).
- Homogenize: Subject each emulsion to identical high-shear homogenization to ensure uniform droplet size distribution.
- Evaluate Emulsion Stability: Assess the stability of each emulsion after a set period (e.g., 24 hours) by observing parameters such as creaming, coalescence, or phase separation.
- Determine Optimal HLB: The HLB of the surfactant blend that produces the most stable emulsion is considered the required HLB of the oil phase.[\[10\]](#) Further analysis, such as measuring droplet size, can provide a more quantitative determination, with the smallest and most stable droplets indicating the optimal HLB.[\[10\]](#)[\[11\]](#)

Visualizations

The following diagrams illustrate the core concepts discussed in this guide.

Caption: The HLB scale and corresponding surfactant applications.



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Caption: Workflow for experimental determination of required HLB.

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- To cite this document: BenchChem. [Ethylene glycol monohexadecyl ether hydrophilic-lipophilic balance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7797859#ethylene-glycol-monohexadecyl-ether-hydrophilic-lipophilic-balance]

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